

Safeguarding Your Research: A Guide to Handling 4-Benzylideneaminophenol

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Compound of Interest

Compound Name: 4-Benzylideneaminophenol

Cat. No.: B1265592

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For Immediate Reference: Essential Safety and Handling Protocols for **4-Benzylideneaminophenol**

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **4-Benzylideneaminophenol**. Adherence to these procedures is paramount for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Benzylideneaminophenol is classified as an Acute toxicity, Category 4 substance, meaning it is harmful if swallowed.^[1] Appropriate PPE is mandatory to prevent exposure.

Table 1: Personal Protective Equipment for **4-Benzylideneaminophenol**

| PPE Category | Item | Specification |
|------------------------|---|---|
| Hand Protection | Chemical-resistant gloves | Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for tears or punctures. |
| Eye Protection | Safety glasses with side shields or goggles | Must be worn at all times in the laboratory. |
| Body Protection | Laboratory coat | Fully buttoned, with sleeves extending to the wrist. |
| Respiratory Protection | NIOSH-approved respirator | Required when handling the powder outside of a fume hood or if dust is generated. |

Safe Handling and Operational Plan

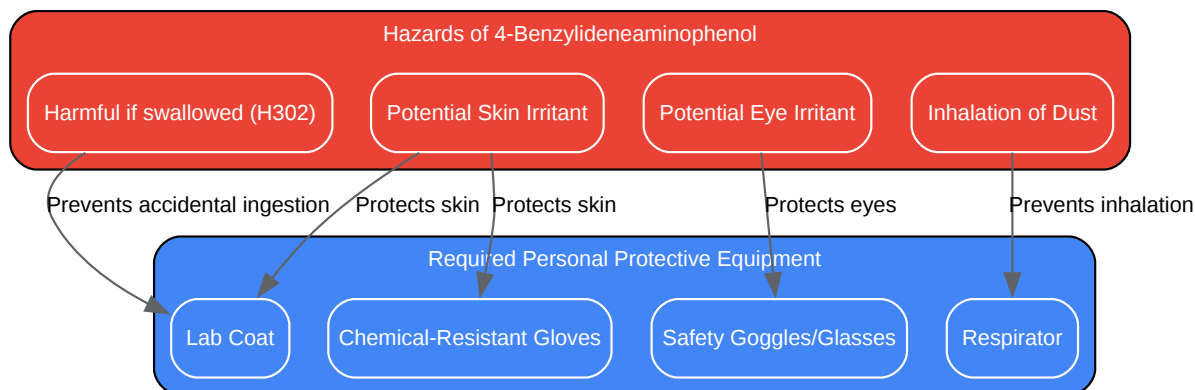
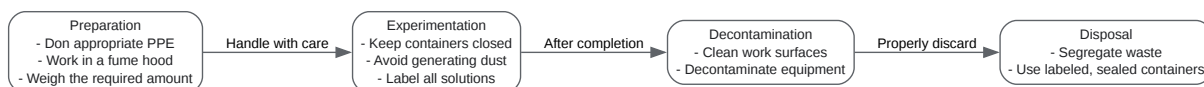
A systematic approach to handling **4-Benzylideneaminophenol** minimizes the risk of exposure and contamination.

Engineering Controls

- **Ventilation:** Always handle **4-Benzylideneaminophenol** powder in a certified chemical fume hood to minimize inhalation exposure.
- **Eye Wash and Safety Shower:** Ensure that a functional eye wash station and safety shower are readily accessible in the immediate work area.

Procedural Workflow

A clear, step-by-step workflow is essential for safe handling from preparation to disposal.



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References

- 1. tcichemicals.com [tcichemicals.com]
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